

Dimethyl 5-chloroisophthalate: A Technical Guide to Safe Handling and Emergency Procedures

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Compound of Interest

Compound Name: *Dimethyl 5-chloroisophthalate*

Cat. No.: *B1346161*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety and handling precautions for **Dimethyl 5-chloroisophthalate** (CAS No: 20330-90-9). The information is intended for professionals in research and drug development who may handle this compound. This document outlines its physical and chemical properties, potential hazards, handling and storage procedures, and emergency response protocols.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **Dimethyl 5-chloroisophthalate** is presented in Table 1. This data is essential for understanding its behavior under various laboratory conditions.

Property	Value	Reference
CAS Number	20330-90-9	[1] [2] [3]
Molecular Formula	C10H9ClO4	[2]
Appearance	No data available	
Odor	No data available	
Melting Point/Freezing Point	No data available	
Boiling Point and Boiling Range	No data available	
Flash Point	No data available	
Evaporation Rate	No data available	
Flammability	No data available	
Vapor Pressure	No data available	
Vapor Density	No data available	
Relative Density	No data available	
Solubility	No data available	
Partition Coefficient: n-octanol/water	No data available	
Auto-ignition Temperature	No data available	
Decomposition Temperature	No data available	
Viscosity	No data available	

Toxicological Data

Currently, specific quantitative toxicological data for **Dimethyl 5-chloroisophthalate**, such as LD50 and LC50 values, is not readily available in the reviewed literature.[\[1\]](#) The primary hazards are based on potential irritation and the risks associated with chemical exposure in general.

Metric	Value	Species	Route	Reference
Acute Toxicity (Oral)	No data available			
Acute Toxicity (Dermal)	No data available			
Acute Toxicity (Inhalation)	No data available			
Skin Corrosion/Irritation	No data available			
Serious Eye Damage/Irritation	No data available			
Respiratory or Skin Sensitization	No data available			
Germ Cell Mutagenicity	No data available			
Carcinogenicity	No data available			
Reproductive Toxicity	No data available			
Specific Target Organ Toxicity (Single Exposure)	No data available			
Specific Target Organ Toxicity (Repeated Exposure)	No data available			
Aspiration Hazard	No data available			

Handling and Storage

Proper handling and storage procedures are critical to minimize the risk of exposure and ensure the stability of the compound.

Precautions for Safe Handling

- Engineering Controls: Handle in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation of dust or vapors.
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles or a face shield.
 - Hand Protection: Wear compatible chemical-resistant gloves.
 - Skin and Body Protection: Wear a lab coat or other protective clothing. Ensure an emergency eyewash station and safety shower are readily accessible.
- Hygiene Measures: Avoid contact with skin, eyes, and clothing. Do not breathe dust or vapor. Wash hands thoroughly after handling.

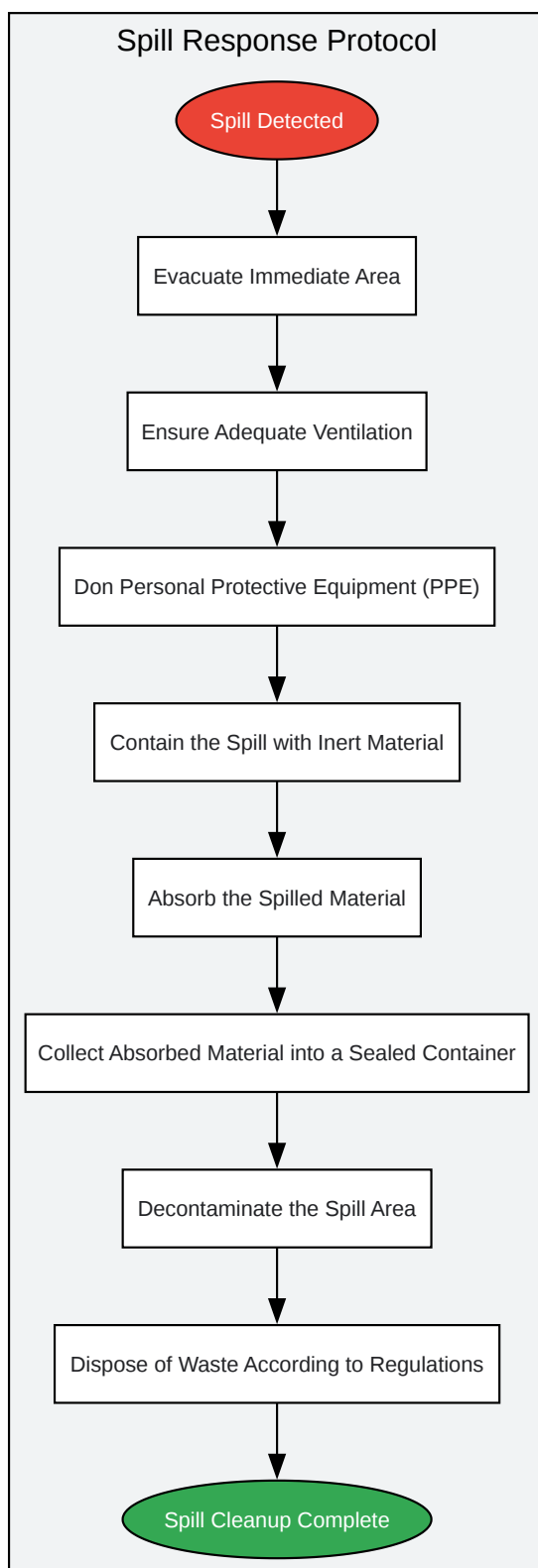
Conditions for Safe Storage

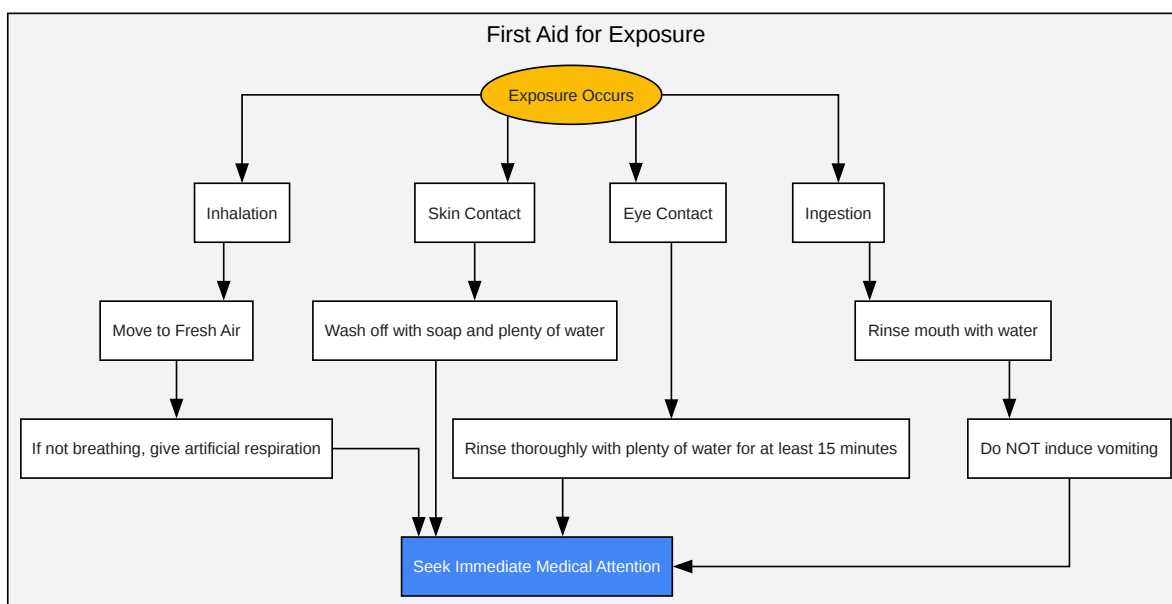
- Store in a tightly closed container in a cool, dry, and well-ventilated place.
- Keep away from incompatible materials such as strong oxidizing agents.

Emergency Procedures

Spill Response Workflow

In the event of a spill, follow the workflow outlined below to ensure a safe and effective cleanup.





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